

MW108 solubility issues and best solvents

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Compound of Interest

Compound Name: MW108

Cat. No.: B609369

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MW108 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and handling of **MW108**, a selective p38 α MAPK inhibitor also known as MW-150 or MW01-18-150SRM.

Frequently Asked Questions (FAQs)

Q1: What is **MW108**?

A1: **MW108** is a novel, potent, and selective p38 α mitogen-activated protein kinase (MAPK) inhibitor.^[1] It is a brain-penetrant compound that has shown efficacy in animal models of neurological disorders, such as Alzheimer's disease, by modulating neuroinflammatory responses.^{[1][2]} **MW108** is also referred to by its synonyms, MW-150 and MW01-18-150SRM.^{[3][4][5]}

Q2: What is the primary mechanism of action for **MW108**?

A2: **MW108** selectively inhibits the p38 α MAPK isoform, a key enzyme in a cellular signaling cascade that responds to stress stimuli, such as inflammatory cytokines.^{[6][7][8]} By inhibiting p38 α MAPK, **MW108** can suppress the production of pro-inflammatory cytokines like IL-1 β and TNF- α , and modulate downstream signaling pathways involved in inflammation and apoptosis.^{[3][6][9]}

Q3: In what solvents is **MW108** soluble?

A3: **MW108** is soluble in dimethyl sulfoxide (DMSO).[1][3] For in vivo studies, it can be formulated in various vehicles, typically starting with a stock solution in DMSO.[3]

Q4: What are the recommended storage conditions for **MW108**?

A4: For long-term storage, **MW108** powder should be kept at -20°C for up to 3 years.[5] Stock solutions in DMSO can be stored at -80°C for up to 6 months, or at -20°C for up to 1 month.[5] For short-term storage, a solution in DMSO can be kept at 4°C for up to 2 weeks.[1]

Troubleshooting Guide: MW108 Solubility Issues

This guide addresses common problems encountered when preparing solutions of **MW108**.

Problem 1: **MW108** powder is not dissolving in my chosen solvent.

- Possible Cause: The solvent may not be appropriate, or the concentration is too high.
- Solution:
 - Ensure you are using a recommended solvent. DMSO is the primary recommended solvent for initial stock solutions.[1][3]
 - To aid dissolution, gentle warming and/or sonication can be used.[3]
 - If preparing aqueous solutions for cell-based assays, it is common practice to first dissolve **MW108** in DMSO to create a concentrated stock, which is then further diluted in the aqueous medium.

Problem 2: Precipitation or phase separation occurs after preparing the solution.

- Possible Cause: This can happen when diluting a DMSO stock solution into an aqueous buffer or cell culture medium, as **MW108** has lower solubility in aqueous environments.
- Solution:
 - Ensure the final concentration of DMSO in your aqueous solution is low, typically less than 0.5%, to avoid solvent-induced toxicity in cell cultures.

- When diluting, add the DMSO stock solution to the aqueous buffer slowly while vortexing or stirring to facilitate mixing.
- For in vivo preparations, specific co-solvents and excipients are necessary to maintain solubility. Refer to the In Vivo Formulation Protocols section for established recipes.[3]

Problem 3: The prepared **MW108** solution is not active in my assay.

- Possible Cause: The compound may have degraded due to improper storage or handling.
- Solution:
 - Verify that the compound and its solutions have been stored at the recommended temperatures.[1][5]
 - Avoid repeated freeze-thaw cycles of stock solutions. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.
 - Prepare fresh dilutions from a properly stored stock solution for each experiment.

Quantitative Solubility Data

The following tables summarize the known solubility and stock solution preparation for **MW108**.

Table 1: In Vivo Formulations

Protocol	Solvent Composition	Achieved Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 3 mg/mL
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 3 mg/mL
3	10% DMSO, 90% Corn Oil	≥ 3 mg/mL

Data sourced from MedChemExpress.[3]

Table 2: Stock Solution Preparation in DMSO

Desired Stock Concentration	Volume of DMSO to add to 1 mg of MW108	Volume of DMSO to add to 5 mg of MW108	Volume of DMSO to add to 10 mg of MW108
1 mM	2.6214 mL	13.1071 mL	26.2142 mL
5 mM	0.5243 mL	2.6214 mL	5.2428 mL
10 mM	0.2621 mL	1.3107 mL	2.6214 mL
20 mM	0.1311 mL	0.6554 mL	1.3107 mL

Calculations based on a molecular weight of 381.47 g/mol . Data adapted from InvivoChem.[5]

Experimental Protocols

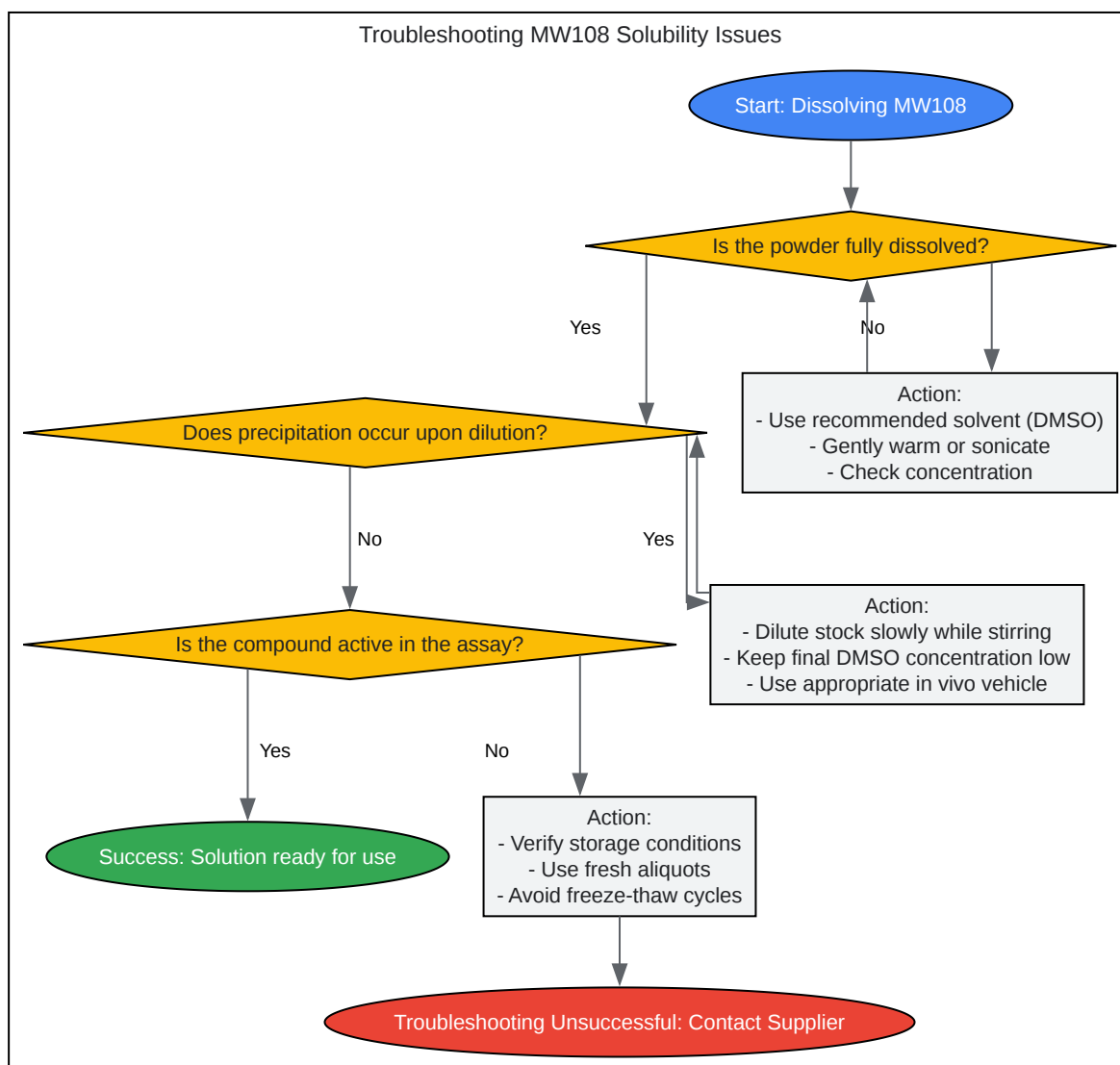
Protocol 1: Preparation of a 10 mM **MW108** Stock Solution in DMSO

- Materials: **MW108** powder, anhydrous DMSO, sterile microcentrifuge tubes.
- Procedure: a. Weigh out the desired amount of **MW108** powder (e.g., 1 mg). b. Add the appropriate volume of DMSO to achieve a 10 mM concentration (for 1 mg, add 0.2621 mL of DMSO).[5] c. Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be applied if necessary.[3] d. Aliquot the stock solution into single-use tubes to avoid repeated freeze-thaw cycles. e. Store the aliquots at -20°C or -80°C.[5]

Protocol 2: In Vivo Formulation using PEG300 and Tween-80

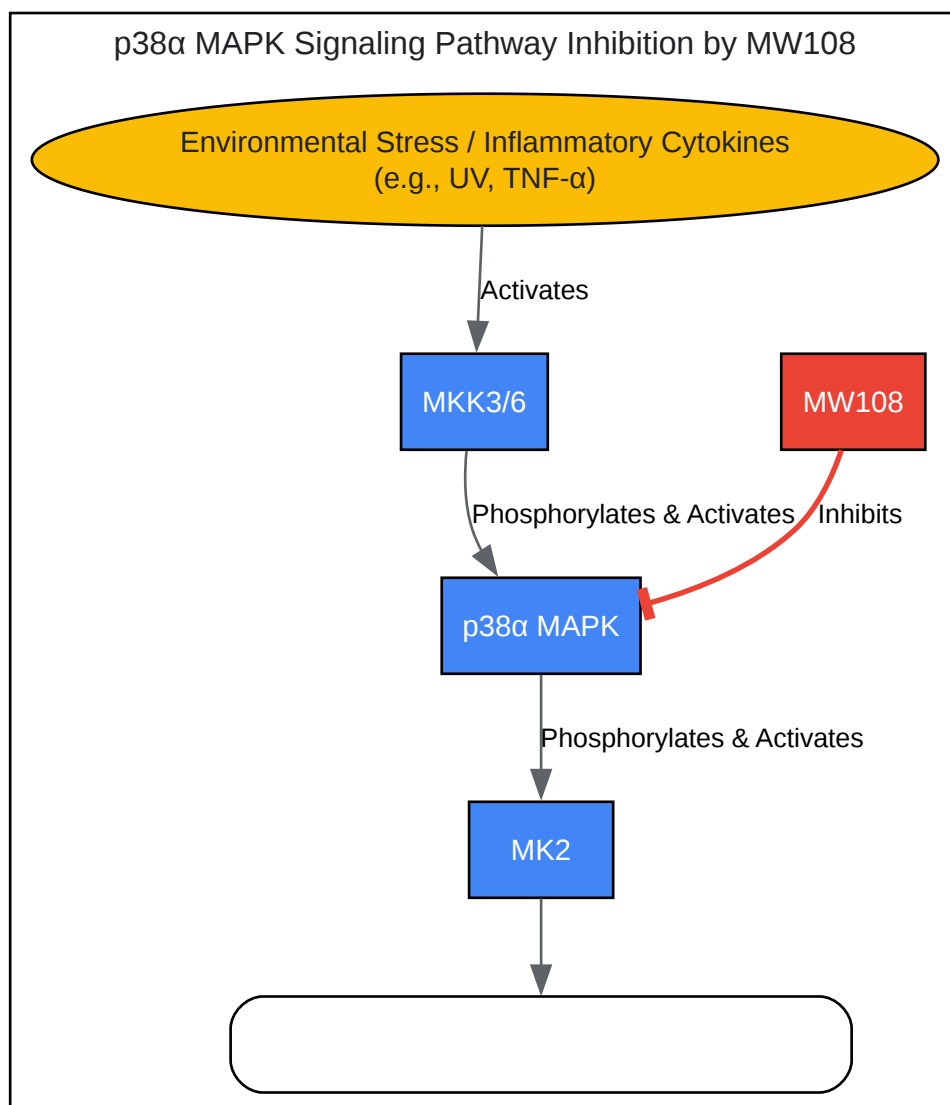
- Materials: 10 mM **MW108** in DMSO, PEG300, Tween-80, saline.
- Procedure: a. Prepare the vehicle by mixing 40% PEG300, 5% Tween-80, and 45% saline. b. To prepare the final formulation, add 10% of the **MW108** stock solution in DMSO to the vehicle.[3] c. Mix thoroughly until a clear solution is obtained. This formulation is suitable for oral administration in animal models.[3]

Visualizations



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Caption: Troubleshooting workflow for **MW108** solubility issues.



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Caption: Simplified p38 α MAPK signaling pathway and the inhibitory action of **MW108**.

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